

In-Depth Technical Guide to Nooglutil: Chemical Structure and Synthesis

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and a detailed synthesis pathway for the nootropic agent **Nooglutil**. The information is intended for a technical audience in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Nooglutil, also known by its chemical name N-(5-hydroxynicotinoyl)-L-glutamic acid and the code ONK-10, is a synthetic nootropic compound.[1][2] Its molecular structure integrates a nicotinoyl moiety with the endogenous amino acid L-glutamic acid.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | (2S)-2-[(5-hydroxypyridine-3-carbonyl)amino]pentanedioicacid | N/A |
| Common Names | Nooglutil, Nooglutyl, ONK-10 | [1][2] |
| CAS Number | 112193-35-8 | [1][2] |
| Molecular Formula | C11H12N2O6 | [2] |
| Molecular Weight | 268.23 g/mol | [2] |
| Appearance | White powder | [2] |



Synthesis Pathway

The synthesis of **Nooglutil** is achieved through the formation of an amide bond between 5-hydroxynicotinic acid and L-glutamic acid. A key step in the documented synthesis involves the activation of the carboxylic acid group of a protected 5-hydroxynicotinic acid derivative to form a mixed anhydride, which then readily reacts with the amino group of L-glutamic acid.

The overall synthesis can be visualized as a two-step process starting from the protection of 5-hydroxynicotinic acid, followed by coupling with the diethyl ester of L-glutamic acid, and presumably a final deprotection step (though not explicitly detailed in the available documentation).

Caption: Synthesis pathway of **Nooglutil** via a mixed anhydride intermediate.

Experimental Protocols

The following experimental protocols are based on the synthesis method described in patent RU2051908C1.

Synthesis of 5-Methoxycarbonyloxynicotinic Acid (Intermediate I1)

- Materials: 5-hydroxynicotinic acid, methoxycarbonyl chloride, triethylamine, dry methylene chloride.
- Procedure:
 - Dissolve 5-hydroxynicotinic acid in dry methylene chloride.
 - Add triethylamine to the solution and stir.
 - Add methoxycarbonyl chloride to the mixture.
 - The reaction proceeds to form 5-methoxycarbonyloxynicotinic acid. Note: Specific quantities and reaction times are not fully detailed in the source document.



Synthesis of Protected Nooglutil Diethyl Ester (Product P1)

- Materials: 5-methoxycarbonyloxynicotinic acid (I1), triethylamine, isobutyl chloroformate, Lglutamic acid diethyl ester hydrochloride, dry methylene chloride.
- Procedure:
 - Dissolve 33.18 g (0.16 mol) of 5-methoxycarbonyloxynicotinic acid and 23.6 ml of triethylamine in dry methylene chloride.
 - Stir the mixture for 20 minutes.
 - Cool the reaction mixture to a temperature between -8 °C and -16 °C.
 - Add 22.96 mL (0.172 mol) of isobutyl chloroformate and stir for an additional 10-15 minutes at the same temperature to form the mixed anhydride intermediate (I2).
 - To this mixture, add 38.4 g (0.16 mol) of L-glutamic acid diethyl ester hydrochloride and another 23.6 ml of triethylamine.
 - Stir for 60 minutes while maintaining the cooled temperature.
 - Remove the cooling bath and allow the reaction temperature to rise to 18-20 °C.
 - Maintain this temperature for 2-2.5 hours.
 - The resulting product is the protected **Nooglutil** diethyl ester. Purification and isolation procedures are mentioned but not detailed in the source document.

Deprotection to Yield Nooglutil (Product P2)

The final step involves the hydrolysis of the ester groups of the protected Nooglutil diethyl ester and the removal of the methoxycarbonyl protecting group to yield the final product,
 Nooglutil. The specific conditions for this deprotection step are not provided in the available documentation but would typically involve acidic or basic hydrolysis.



Signaling Pathways

Detailed signaling pathways for **Nooglutil** are not extensively elucidated in the available literature. However, it is known to be a positive modulator of AMPA receptors for glutamate. Its effects are likely mediated through the glutamatergic system, which could indirectly influence other neurotransmitter systems, such as the dopaminergic system.

Caption: Postulated signaling pathway for **Nooglutil**'s nootropic effects.

Quantitative Data

Quantitative data regarding the synthesis of **Nooglutil** is limited in publicly available sources. The following table summarizes the information extracted from the cited patent.



| Parameter | Value | Reactant/Product |
|--|--------------|------------------|
| Mass of 5- methoxycarbonyloxynicotinic acid | 33.18 g | Intermediate I1 |
| Moles of 5- methoxycarbonyloxynicotinic acid | 0.16 mol | Intermediate I1 |
| Volume of Triethylamine (initial) | 23.6 ml | Reagent |
| Volume of Isobutyl Chloroformate | 22.96 ml | Reagent |
| Moles of Isobutyl Chloroformate | 0.172 mol | Reagent |
| Mass of L-Glutamic Acid Diethyl Ester HCl | 38.4 g | Reactant |
| Moles of L-Glutamic Acid Diethyl Ester HCl | 0.16 mol | Reactant |
| Volume of Triethylamine (second addition) | 23.6 ml | Reagent |
| Reaction Temperature (Anhydride Formation) | -8 to -16 °C | Condition |
| Reaction Temperature (Coupling) | 18-20 °C | Condition |
| Reaction Time (Coupling) | 2-2.5 hours | Condition |

Note: Yields, purity, and detailed analytical data such as NMR, IR, and Mass Spectrometry for the final product were not provided in the reviewed documents.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. RU2051908C1 Process for preparing n-(5-oxynicotinoyl)-l-glutamic acid Google Patents [patents.google.com]
- 2. Synthesis of nonracemic hydroxyglutamic acids PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to Nooglutil: Chemical Structure and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679844#nooglutil-chemical-structure-and-synthesis-pathway]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







© 2025 BenchChem. All rights reserved.